

Structural Analysis of cis-2-Ethoxyvinyl Bromide: A Technical Guide

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Compound of Interest

Compound Name: *cis-1-Bromo-2-ethoxyethylene*

CAS No.: 23521-49-5

Cat. No.: B1276487

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed structural analysis of cis-2-ethoxyvinyl bromide, also known as (Z)-1-bromo-2-ethoxyethene. The document outlines the fundamental physicochemical properties and offers an in-depth discussion of the expected spectroscopic characteristics based on Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While specific experimental data for this compound is not readily available in public literature, this guide constructs a theoretical framework for its structural elucidation based on established principles and data from analogous compounds. Detailed, generalized experimental protocols for its synthesis and spectroscopic analysis are provided to guide researchers in their laboratory work.

Introduction

Cis-2-ethoxyvinyl bromide (CAS No. 23521-49-5) is a halogenated vinyl ether with the molecular formula C_4H_7BrO and a molecular weight of 151.00 g/mol ^{[1][2]} Its structure, featuring a cis-configured double bond substituted with an ethoxy group and a bromine atom,

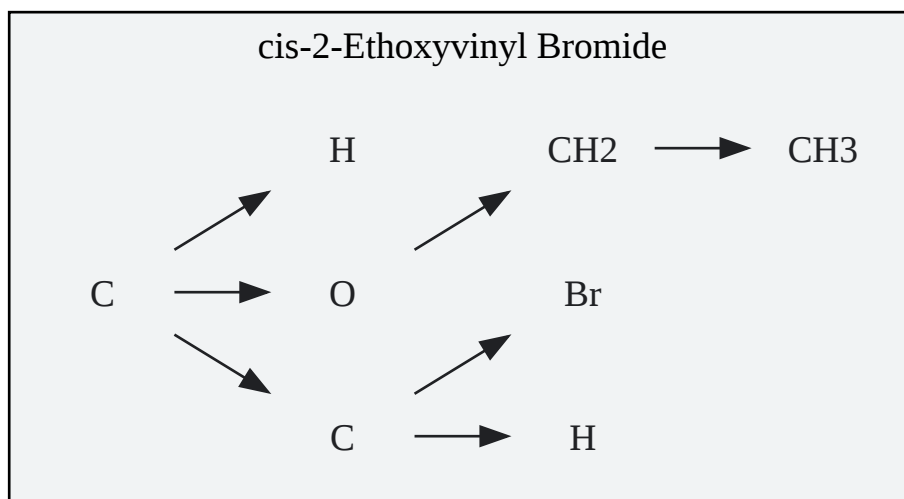
makes it a potentially valuable synthon in organic chemistry. Substituted vinyl ethers, in general, have been explored for their biological activities, including as potential anticancer agents that target tubulin.[3] However, to date, no specific signaling pathways involving cis-2-ethoxyvinyl bromide have been reported in the scientific literature. This guide focuses on the foundational structural analysis of the molecule, which is a prerequisite for any further investigation into its chemical reactivity and biological applications.

Structural Elucidation

The structural analysis of cis-2-ethoxyvinyl bromide relies on a combination of spectroscopic techniques to probe its molecular framework.

Chemical Structure

The fundamental structure of cis-2-ethoxyvinyl bromide is depicted below. The "cis" or "(Z)" configuration indicates that the bromine atom and the ethoxy group are on the same side of the carbon-carbon double bond.



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Caption: Chemical structure of cis-2-Ethoxyvinyl bromide.

Spectroscopic Analysis

The ^1H NMR spectrum of cis-2-ethoxyvinyl bromide is expected to exhibit distinct signals corresponding to the different proton environments in the molecule. The vinyl protons are expected to appear as doublets due to coupling with each other. The ethoxy group protons will present as a quartet and a triplet.

Table 1: Predicted ^1H NMR Spectral Data

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not available	Doublet	$\sim 6\text{-}14$ (cis coupling)	Vinyl H (adjacent to O)
Data not available	Doublet	$\sim 6\text{-}14$ (cis coupling)	Vinyl H (adjacent to Br)
Data not available	Quartet	~ 7	$-\text{O}-\text{CH}_2-\text{CH}_3$
Data not available	Triplet	~ 7	$-\text{O}-\text{CH}_2-\text{CH}_3$

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. Four distinct signals are expected, corresponding to the two vinyl carbons, the methylene carbon, and the methyl carbon of the ethoxy group. A known spectrum was acquired on a Bruker AM-500 instrument.[\[1\]](#)

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment
Data not available	Vinyl C (adjacent to O)
Data not available	Vinyl C (adjacent to Br)
Data not available	$-\text{O}-\text{CH}_2-\text{CH}_3$
Data not available	$-\text{O}-\text{CH}_2-\text{CH}_3$

The IR spectrum is used to identify the functional groups present in the molecule. Key absorption bands are expected for the $\text{C}=\text{C}$ double bond, $\text{C}-\text{O}$ ether linkage, and $\text{C}-\text{Br}$ bond.

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	=C-H stretch
~2980-2850	Medium-Strong	C-H stretch (alkyl)
~1650-1600	Medium	C=C stretch (cis)
~1250-1000	Strong	C-O stretch (ether)
~700-500	Medium-Strong	C-Br stretch

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The presence of bromine, with its two isotopes (⁷⁹Br and ⁸¹Br) in nearly a 1:1 ratio, will result in characteristic M and M+2 isotopic peaks of similar intensity for the molecular ion and any bromine-containing fragments. GC-MS data for a related compound suggests prominent peaks at m/z 122 and 124.[\[4\]](#)

Table 4: Predicted Mass Spectrometry Fragmentation Data

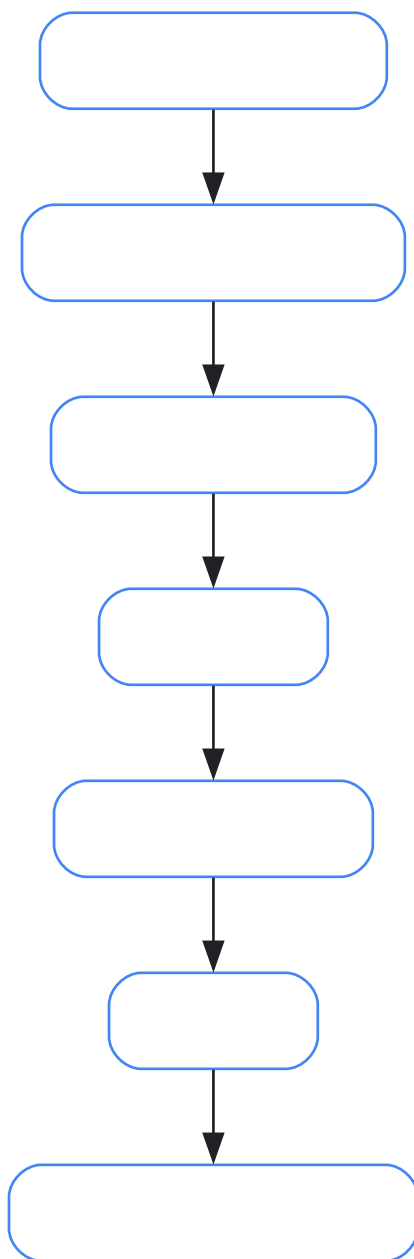
m/z	Relative Abundance (%)	Proposed Fragment
150/152	Data not available	[C ₄ H ₇ BrO] ⁺ (Molecular Ion)
122/124	Data not available	[M - C ₂ H ₅] ⁺ or [M - CH ₂ =CH ₂] ⁺
71	Data not available	[M - Br] ⁺
45	Data not available	[C ₂ H ₅ O] ⁺
29	Data not available	[C ₂ H ₅] ⁺

Experimental Protocols

While specific, detailed experimental protocols for cis-2-ethoxyvinyl bromide are not available in the reviewed literature, the following sections provide generalized procedures based on standard laboratory practices for the synthesis and analysis of similar compounds.

Synthesis of cis-2-Ethoxyvinyl Bromide

A reported synthesis of **cis-1-bromo-2-ethoxyethylene** involves the reaction of ethyl vinyl ether with bromine, with a reported yield of 81%. The following is a generalized protocol.



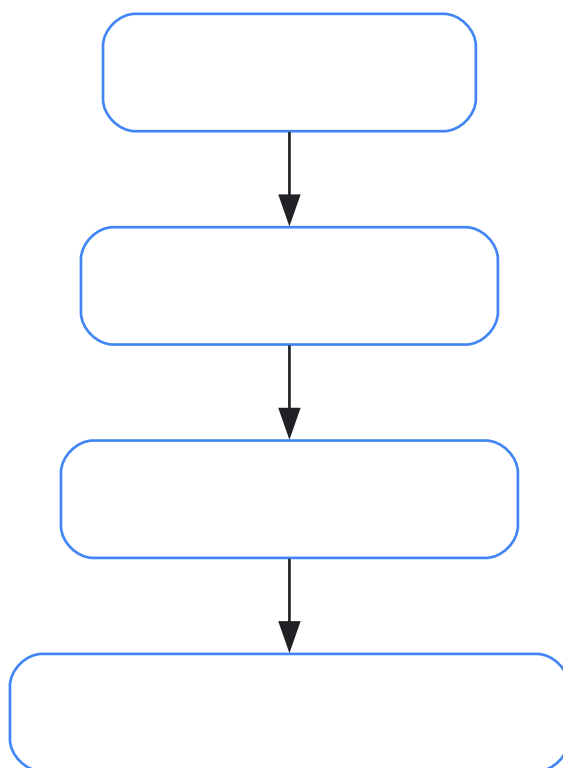
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Caption: General workflow for the synthesis of cis-2-Ethoxyvinyl bromide.

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve ethyl vinyl ether in a suitable inert solvent (e.g., dichloromethane or diethyl ether).
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in the same solvent dropwise with stirring.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC or GC).
- Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain cis-2-ethoxyvinyl bromide.

Spectroscopic Analysis Protocols



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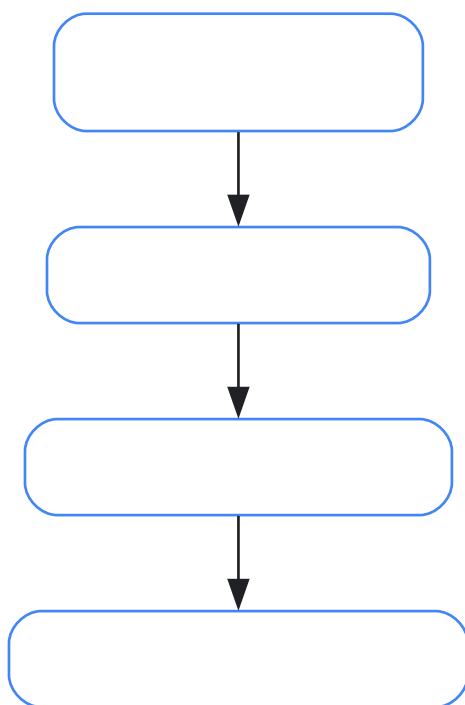
Caption: General workflow for NMR analysis.

Procedure:

- Sample Preparation: Dissolve approximately 10-20 mg of purified cis-2-ethoxyvinyl bromide in about 0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a 400 or 500 MHz NMR spectrometer.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.
- Analysis: Determine chemical shifts relative to TMS, integrate peak areas, and measure coupling constants.

Procedure:

- Sample Preparation: For a liquid sample, a thin film can be prepared between two potassium bromide (KBr) plates.
- Data Acquisition: Obtain the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer over the range of $4000\text{-}400\text{ cm}^{-1}$.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.



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Caption: General workflow for GC-MS analysis.

Procedure:

- Sample Preparation: Prepare a dilute solution of cis-2-ethoxyvinyl bromide in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- Data Acquisition: Inject the sample into the GC to separate it from any impurities. The eluent is then introduced into the mass spectrometer. Acquire the mass spectrum, typically over a mass range of m/z 10-200.
- Analysis: Identify the molecular ion peak and major fragment ions. Analyze the isotopic pattern to confirm the presence of bromine.

Conclusion

This technical guide has provided a comprehensive overview of the structural analysis of cis-2-ethoxyvinyl bromide. While a complete set of experimentally determined quantitative data is not currently available in the public domain, this document has outlined the expected spectroscopic characteristics based on established chemical principles. The provided generalized experimental protocols for synthesis and analysis serve as a valuable resource for researchers aiming to work with this compound. Further experimental work is required to fully characterize cis-2-ethoxyvinyl bromide and to explore its potential applications in organic synthesis and medicinal chemistry. Notably, there is no information available regarding any signaling pathways in which this molecule may be involved, representing a significant area for future research.

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